

An In-depth Technical Guide to Caloxetate Trisodium: Structure and Molecular Properties

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Compound of Interest

Compound Name: Caloxetate trisodium

Cat. No.: B15396159

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Caloxetate trisodium is a complex organic molecule primarily utilized as a chelating agent in pharmaceutical formulations.[1] Its most notable application is as an excipient in the formulation of gadoxetate disodium (Primovist® or Eovist®), a liver-specific magnetic resonance imaging (MRI) contrast agent.[2] In this context, **caloxetate trisodium** contributes to the stability of the gadolinium complex. This technical guide provides a detailed overview of the chemical structure, molecular weight, and related physicochemical properties of **caloxetate trisodium**. It also outlines representative experimental protocols for its synthesis and characterization and discusses its role in the context of medical imaging.

Chemical Structure and Molecular Formula

Caloxetate trisodium is a heterocyclic organic compound.[1] The systematic IUPAC name for **caloxetate trisodium** is calcium;trisodium;2-[[[(2S)-2-[bis(carboxylatomethyl)amino]-3-(4-ethoxyphenyl)propyl]-[2-[bis(carboxylatomethyl)amino]ethyl]amino]acetate].[3][4] The presence of a chiral center gives it specific stereochemical properties.

The molecular structure of **caloxetate trisodium** is characterized by a polyaminocarboxylic acid backbone. This structure provides multiple coordination sites, enabling the effective chelation of metal ions.

Below is a 2D representation of the chemical structure of **caloxetate trisodium**.

A simplified 2D representation of the atomic connectivity in **Caloxetate Trisodium**.

Molecular Weight and Physicochemical Properties

The molecular formula of **caloxetate trisodium** is C₂₃H₂₈CaN₃Na₃O₁₁.^{[3][4][5]} Based on this formula, the molecular weight has been calculated. The exact mass and other computed properties provide further insight into the molecule's characteristics.

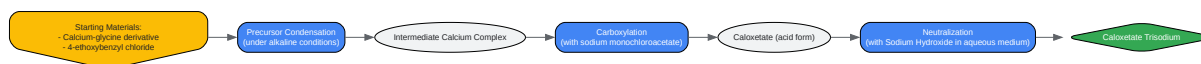
Property	Value	Source
Molecular Formula	C ₂₃ H ₂₈ CaN ₃ Na ₃ O ₁₁	^{[3][4][5]}
Molecular Weight	631.53 g/mol	^{[4][5]}
Exact Mass	631.1000 g/mol	^[4]
Appearance	Typically a white crystalline powder.	^[1]
Solubility	Highly soluble in water.	^[1]
Topological Polar Surface Area	220 Å ²	^[3]
Hydrogen Bond Donor Count	0	^[1]
Hydrogen Bond Acceptor Count	14	^[1]
Rotatable Bond Count	15	^[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and characterization of **caloxetate trisodium** are not readily available in peer-reviewed literature, this section outlines generalized methodologies commonly employed for the synthesis and analysis of similar polyaminocarboxylic acid chelating agents.

Synthesis of Caloxetate Trisodium

The synthesis of **caloxetate trisodium** can be conceptualized as a multi-step process.^[1]



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A logical workflow for the synthesis of **Caloxetate Trisodium**.

Protocol:

- **Precursor Condensation:** A calcium-glycine derivative is reacted with 4-ethoxybenzyl chloride in an alkaline environment to yield an intermediate calcium complex.^[1]
- **Carboxylation:** The intermediate is then subjected to carboxylation, for instance, by introducing sodium monochloroacetate, which adds carboxylate groups through nucleophilic substitution.^[1]
- **Formation of the Trisodium Salt:** The resulting caloxetate (in its acidic or calcium salt form) is dissolved in an aqueous solution.^[1] The pH of the solution is carefully adjusted through the gradual addition of sodium hydroxide with constant stirring.^[1] This neutralization step leads to the formation of the trisodium salt.^[1]
- **Isolation:** The final product, **caloxetate trisodium**, can be isolated from the solution by methods such as evaporation of the solvent or cooling to induce precipitation.^[1]

Structural and Molecular Weight Characterization

The confirmation of the chemical structure and the determination of the molecular weight of a newly synthesized batch of **caloxetate trisodium** would typically involve the following analytical techniques:

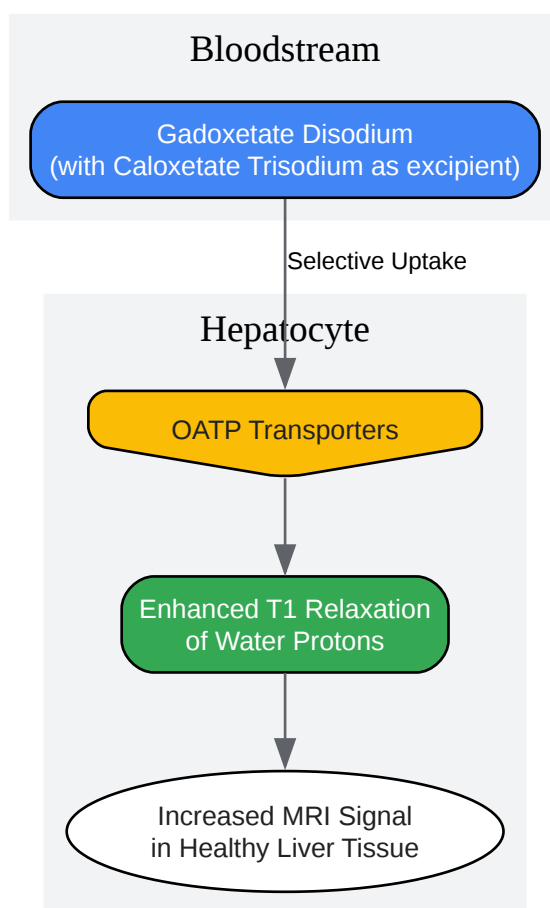
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **Objective:** To elucidate the carbon-hydrogen framework of the molecule.

- Methodology: ^1H and ^{13}C NMR spectra would be acquired. The chemical shifts, signal integrations, and coupling patterns in the ^1H NMR spectrum would help in assigning the protons to their respective positions in the molecule. The ^{13}C NMR spectrum would provide information about the different carbon environments. Advanced 2D NMR techniques like COSY and HSQC could be employed for more detailed structural assignments.
- Mass Spectrometry (MS):
 - Objective: To determine the molecular weight and confirm the elemental composition.
 - Methodology: High-resolution mass spectrometry (HRMS) using techniques like electrospray ionization (ESI) would be ideal.[6] The accurate mass measurement would allow for the confirmation of the molecular formula. The fragmentation pattern observed in MS/MS experiments could further validate the proposed structure.
- Elemental Analysis:
 - Objective: To experimentally determine the percentage composition of carbon, hydrogen, nitrogen, sodium, and calcium.
 - Methodology: The experimentally determined percentages are compared with the theoretical values calculated from the molecular formula to assess the purity of the compound.

Role in Medical Imaging

Caloxetate trisodium is a crucial component of the MRI contrast agent gadoxetate disodium. While not the active contrasting agent itself, it plays a vital role in the formulation. The primary function of **caloxetate trisodium** in this context is to act as a chelating agent, which helps to stabilize the gadolinium-containing active ingredient.

The gadoxetate disodium complex is designed for liver imaging. Its mechanism involves uptake by hepatocytes via organic anion-transporting polypeptides (OATPs). This specific uptake allows for enhanced contrast between healthy liver tissue and pathological lesions, which often have impaired transporter function.



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Simplified signaling pathway of Gadoxetate Disodium, where **Caloxetate Trisodium** is an excipient.

Conclusion

Caloxetate trisodium is a well-defined chemical entity with a complex structure that lends itself to the chelation of metal ions. Its molecular weight is firmly established based on its molecular formula. While it is primarily known for its role as an excipient in a commercial MRI contrast agent, a thorough understanding of its synthesis and physicochemical properties is essential for its application in pharmaceutical development and research. The methodologies outlined in this guide provide a framework for the synthesis and characterization of this and similar molecules.

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